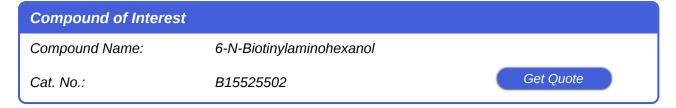


6-N-Biotinylaminohexanol: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties, applications, and handling of **6-N-Biotinylaminohexanol**, a versatile biotinylation reagent crucial for various biochemical and molecular biology applications.

Core Chemical Properties

6-N-Biotinylaminohexanol is a derivative of biotin, also known as vitamin H, which is covalently linked to a six-carbon spacer arm (aminohexanol). This linker arm minimizes steric hindrance, allowing for efficient interaction between the biotin moiety and its binding partners, most notably streptavidin and avidin. The terminal hydroxyl group on the hexanol linker provides a reactive site for further chemical modifications.

Physicochemical Data



Property	Value	Source
CAS Number	106451-92-7	[1]
Molecular Formula	C16H29N3O3S	[1]
Molecular Weight	343.49 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Melting Point	Not publicly available. Refer to the Certificate of Analysis from the supplier.	_
Solubility	Soluble in organic solvents such as DMF for stock solutions. Used in aqueous buffers for biochemical assays, suggesting at least partial water solubility.	_
Storage	Recommended storage at -20°C or 2-8°C.	[1]

Applications in Research and Development

The primary utility of **6-N-Biotinylaminohexanol** stems from the high-affinity interaction between biotin and streptavidin. This strong and specific binding is exploited in a multitude of applications:

- Biotinylation of Molecules: The terminal hydroxyl group can be activated or modified to
 conjugate 6-N-Biotinylaminohexanol to various molecules of interest, including proteins,
 nucleic acids, and other small molecules. This process, known as biotinylation, tags the
 molecule for subsequent detection, purification, or immobilization.
- Affinity Chromatography: Biotinylated molecules can be captured from complex mixtures
 using streptavidin- or avidin-immobilized resins. This is a powerful technique for the
 purification of proteins and other biomolecules.



- Pull-Down Assays: This technique is used to study interactions between a biotinylated "bait" molecule (e.g., a protein or a nucleic acid sequence) and its potential binding partners ("prey") in a cell lysate or other complex mixture. The entire complex is then "pulled down" using streptavidin-coated beads.
- Immunoassays: Biotinylation is widely used in various immunoassay formats, such as ELISA, to enhance signal detection. A biotinylated detection antibody can be bound by a streptavidin-enzyme conjugate, leading to signal amplification.
- Cell Surface Labeling: When used in its cell-impermeable form, biotinylation reagents can selectively label proteins on the surface of living cells, which is useful for studying protein trafficking and cell surface architecture.

Experimental Protocols General Protocol for a Pull-Down Assay Using a Biotinylated Probe

This protocol outlines the general steps for identifying protein-protein or protein-nucleic acid interactions using a biotinylated bait molecule and streptavidin-coated magnetic beads.

- 1. Preparation of Biotinylated Bait:
- The molecule of interest (e.g., a purified protein, a synthetic peptide, or an oligonucleotide) is biotinylated using an appropriate chemical conjugation method. 6-N-Biotinylaminohexanol, after activation of its hydroxyl group, can be used for this purpose. The efficiency of biotinylation should be assessed.
- 2. Preparation of Cell Lysate (Prey):
- Cells are cultured and harvested.
- The cells are lysed using a suitable lysis buffer to release the proteins. The choice of lysis buffer is critical and should be optimized to maintain the integrity of the protein interactions of interest.

Foundational & Exploratory



- The lysate is clarified by centrifugation to remove cellular debris. The supernatant contains the "prey" proteins.
- 3. Binding of Biotinylated Bait to Streptavidin Beads:
- Streptavidin-coated magnetic beads are washed and equilibrated in a binding buffer.
- The biotinylated bait is incubated with the streptavidin beads to allow for high-affinity binding.
- 4. Incubation of Bait-Bead Complex with Cell Lysate:
- The cell lysate is pre-cleared by incubating it with beads alone to reduce non-specific binding.
- The bait-bound beads are then incubated with the pre-cleared cell lysate. During this step, prey proteins that interact with the bait will bind to the complex.
- 5. Washing:
- The beads are washed multiple times with a wash buffer to remove non-specifically bound proteins. The stringency of the wash buffer can be adjusted to reduce background.
- 6. Elution:
- The bound proteins are eluted from the beads. This can be achieved by:
 - Boiling the beads in SDS-PAGE loading buffer to denature the proteins.
 - Using a competitive elution buffer containing a high concentration of free biotin.
 - Changing the pH or ionic strength of the buffer.

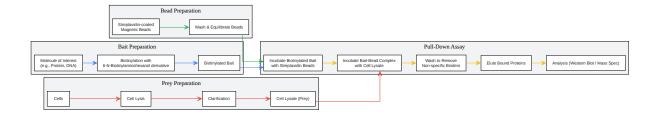
7. Analysis:

 The eluted proteins are typically analyzed by SDS-PAGE followed by Western blotting with an antibody against a specific protein of interest or by mass spectrometry for the identification of unknown interacting partners.



Visualized Experimental Workflow

The following diagram illustrates a typical workflow for a pull-down assay.



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Caption: Workflow of a pull-down assay using a biotinylated bait.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **6-N-Biotinylaminohexanol**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area. In case of contact, rinse the affected area thoroughly with water.
- Storage: Store in a tightly sealed container in a cool, dry place as recommended by the manufacturer.



 Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Spectral Data

Detailed spectral data, such as 1H-NMR, 13C-NMR, and mass spectrometry data, are typically available from the commercial supplier upon request and are provided with the certificate of analysis for a specific lot. This information is crucial for verifying the identity and purity of the compound before use in experiments.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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